

1-phenoxy-2-propanol boiling point and melting point data

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Phenoxy-2-propanol

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An In-Depth Technical Guide to the Physicochemical Properties of **1-Phenoxy-2-Propanol**: Boiling and Melting Point Data

Introduction

1-Phenoxy-2-propanol (CAS: 770-35-4), commonly known as propylene glycol phenyl ether (PPh), is a versatile high-boiling, colorless oily liquid with a mild odor.^[1] Its unique chemical structure, incorporating both a glycol ether and a phenol ether, imparts a favorable combination of properties, including excellent solvency for a wide range of substances, antimicrobial activity, and stability.^[2] These characteristics make it an indispensable component in numerous applications, serving as a solvent in paints, coatings, and inks; a coalescing agent for latex adhesives; a dye carrier in the textile industry; and a preservative and fixative in cosmetics, soaps, and perfumes.^{[1][2][3][4][5]}

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physical properties of **1-phenoxy-2-propanol** is paramount. The melting and boiling points are not merely static data points; they are critical parameters that govern the compound's behavior under various experimental and processing conditions. These values dictate purification strategies such as distillation, inform safe handling and storage protocols, and influence formulation design and stability. This guide provides a comprehensive overview of the boiling and melting point data for **1-phenoxy-2-propanol**, the underlying physicochemical principles, and detailed protocols for their experimental verification.

Physicochemical Data of 1-Phenoxy-2-propanol

The physical properties of **1-phenoxy-2-propanol** are well-documented across various chemical databases and safety data sheets. The following table summarizes the most critical quantitative data.

Property	Value	Source(s)
Melting Point	11 °C / 11.4 °C	[2] [5] [6] [7] [8] [9]
Boiling Point	241.2 °C to 243 °C (at 760 mmHg)	[1] [2] [4] [6] [7] [8] [10] [11] [12]
Molecular Formula	C ₉ H ₁₂ O ₂	[11] [13]
Molecular Weight	152.19 g/mol	[10] [13]
Density	1.064 g/mL at 20 °C	[1] [7] [8] [12]
Water Solubility	15.1 g/L at 20 °C	[6] [8] [10] [11]
Vapor Pressure	<0.01 - 0.02 mmHg at 20-25 °C	[2] [6] [8] [11]
Flash Point	113 °C - 115 °C (closed cup)	[8] [10]

The Causality Behind 1-Phenoxy-2-propanol's Thermal Properties

The relatively high boiling point and the specific melting point of **1-phenoxy-2-propanol** are direct consequences of its molecular structure and the resulting intermolecular forces. Understanding these relationships is key to predicting its behavior and interactions.

- **Hydrogen Bonding:** The most significant contributor to its high boiling point is the presence of a secondary hydroxyl (-OH) group. This group allows **1-phenoxy-2-propanol** molecules to form strong hydrogen bonds with one another, which require substantial thermal energy to overcome during the transition from the liquid to the gaseous phase.[\[14\]](#)
- **Dipole-Dipole Interactions:** The ether linkage (C-O-C) and the hydroxyl group create a permanent dipole moment in the molecule. The resulting dipole-dipole attractions further

increase the energy required for boiling.[14]

- **Van der Waals Forces:** As a molecule with a considerable number of electrons and a significant surface area (including the phenyl ring), **1-phenoxy-2-propanol** exhibits substantial London dispersion forces. These forces, while weaker than hydrogen bonds, contribute significantly to the overall intermolecular attraction.[15][16]
- **Molecular Weight and Size:** Larger molecules generally have higher boiling points due to increased van der Waals forces.[16][17] With a molecular weight of 152.19 g/mol, **1-phenoxy-2-propanol** is significantly less volatile than smaller alcohols or ethers.

The melting point is influenced not only by the strength of these intermolecular forces but also by how efficiently the molecules can pack into a crystal lattice.[15] The presence of a chiral center and the flexibility of the propanol chain can influence crystal packing, resulting in its observed melting point of 11 °C.

Experimental Protocols for Verification

The trustworthiness of literature data is confirmed through rigorous, reproducible experimental verification. The following protocols describe standard methodologies for determining the melting and boiling points of **1-phenoxy-2-propanol** in a laboratory setting.

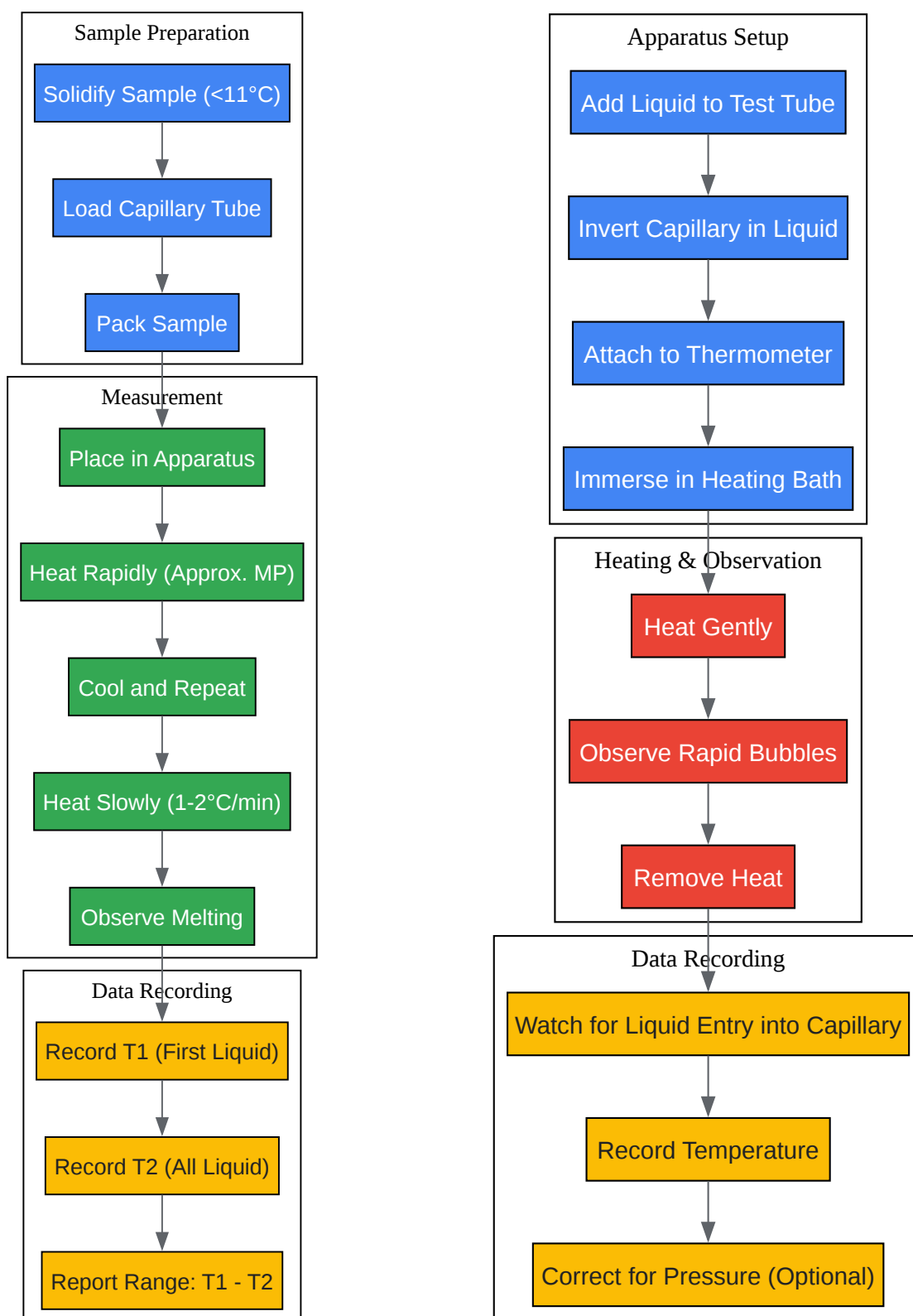
Protocol 1: Melting Point Determination via Capillary Method

This method is a cornerstone for assessing the purity of a crystalline solid. A pure compound exhibits a sharp melting point range (typically <1 °C), whereas impurities depress and broaden this range.[18][19]

Methodology:

- **Sample Preparation:** Ensure the **1-phenoxy-2-propanol** sample is solid by cooling it below its melting point (11 °C). If the sample is pure and dry, it can be used directly. If it contains solvent, it must be thoroughly dried.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into a small mound of the solid sample, forcing a small amount (2-3 mm in height) into the tube.

- Packing the Sample: Invert the tube and tap the sealed end gently on a hard surface to pack the sample tightly into the bottom.
- Apparatus Setup: Place the loaded capillary tube into the heating block of a calibrated melting point apparatus.
- Heating and Observation:
 - Rapid Heating (Initial Run): Heat the sample rapidly to get an approximate melting point. This saves time and establishes a preliminary range.
 - Slow Heating (Accurate Determination): Allow the apparatus to cool. Using a fresh sample, heat rapidly to about 10-15 °C below the approximate melting point found in the initial run.
 - Then, decrease the heating rate to 1-2 °C per minute.
- Data Recording: Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the last crystal melts completely (T_2). The melting point is reported as the range $T_1 - T_2$.



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- To cite this document: BenchChem. [1-phenoxy-2-propanol boiling point and melting point data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10762839#1-phenoxy-2-propanol-boiling-point-and-melting-point-data\]](https://www.benchchem.com/product/b10762839#1-phenoxy-2-propanol-boiling-point-and-melting-point-data)

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